

A Comprehensive Technical Guide to Direct Black 168

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Compound of Interest

Compound Name: Direct Black 168

Cat. No.: B12375425

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This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and applications of the trisazo dye, **Direct Black 168** (C.I. 335475). The information is intended for researchers, scientists, and professionals in drug development and related chemical industries, offering detailed data and procedural insights.

Core Molecular and Chemical Identity

Direct Black 168 is a synthetic organic dye belonging to the trisazo class, characterized by the presence of three azo groups ($-N=N-$). It is primarily used in the textile and leather industries for its strong affinity to cellulosic fibers.

Molecular Formula and Weight:

There are slight variations in the reported molecular formula and weight for **Direct Black 168**, likely stemming from different states of hydration or salt forms. The most frequently cited and detailed chemical identity is provided below.

Identifier	Value
Chemical Name	trisodium 4-amino-3-[[4-[[4-[(2-amino-4-hydroxyphenyl)azo]phenyl]amino]-3-sulphonatophenyl]azo]-5-hydroxy-6-(phenylazo)naphthalene-2,7-disulphonate
C.I. Name	Direct Black 168
C.I. Number	335475
CAS Number	85631-88-5
Molecular Formula	C ₃₄ H ₂₄ N ₉ Na ₃ O ₁₁ S ₃ [1][2][3]
Molecular Weight	899.77 g/mol [1][3]

Quantitative Physicochemical and Performance Data

The following table summarizes the key quantitative properties of **Direct Black 168**, crucial for its application in dyeing processes.

Property	Value
Physical Form	Black Powder
Solubility at 90°C	50 g/L[4]
Insolubles	0.15% w/w[4]
pH of Aqueous Solution	6-8
Light Fastness	3[4][5]
Washing Fastness	1-2[4][5]
Rubbing Fastness (Dry)	4[5]
Rubbing Fastness (Wet)	3[5]
Perspiration Fastness	3[4]

Experimental Protocols

Synthesis of Direct Black 168

The manufacturing of **Direct Black 168** is a multi-step process involving sequential diazotization and azo coupling reactions. The following is a generalized experimental protocol based on common synthesis routes for trisazo dyes.

Materials:

- 4,4'-diaminodiphenylamine-2-sulfonic acid (PP-Acid)
- H-Acid (4-amino-5-hydroxynaphthalene-2,7-disulfonic acid)
- Aniline
- m-Aminophenol
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Sodium Bicarbonate (NaHCO_3)
- Sodium Chloride (NaCl)
- Ice

Procedure:

- First Diazotization and Coupling:
 - Dissolve a molar equivalent of 4,4'-diaminodiphenylamine-2-sulfonic acid in water with sodium hydroxide.
 - In a separate vessel, prepare a solution of hydrochloric acid and crushed ice, maintaining the temperature at 0-5°C.

- Slowly add the dissolved PP-Acid solution to the acidic ice mixture.
- Add a stoichiometric amount of sodium nitrite solution to initiate the diazotization reaction, confirmed by a positive reaction on starch-iodide paper.
- In a separate container, dissolve H-Acid in water, adjusting the pH with sodium hydroxide until fully dissolved.
- Slowly add the H-Acid solution to the diazonium salt solution, maintaining a temperature of 10-15°C and a slightly acidic pH. This forms the first intermediate.
- Second Diazotization and Coupling:
 - Prepare a diazonium salt of aniline by dissolving it in hydrochloric acid, cooling to 0-5°C, and adding sodium nitrite solution.
 - Add this aniline diazonium salt solution to the first intermediate solution. The pH is carefully controlled during this coupling step.
- Third Coupling:
 - Dissolve m-aminophenol in a sodium hydroxide solution.
 - Add this solution to the product from the second coupling step, maintaining an alkaline pH and a temperature of approximately 15°C.
- Isolation and Purification:
 - After the final coupling is complete, heat the mixture to approximately 60°C.
 - Adjust the pH to near neutral with hydrochloric acid.
 - Add sodium chloride to salt out the dye.
 - Filter the precipitate, wash with a brine solution, and dry to obtain the final **Direct Black 168** product.

Application Protocol: Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Direct Black 168**.

Materials:

- **Direct Black 168**
- Cotton fabric
- Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄) as an electrolyte
- Sodium Carbonate (Na₂CO₃) as a fixing agent (optional, for improved fastness)
- Deionized water
- Beakers, heating mantle, stirring rod

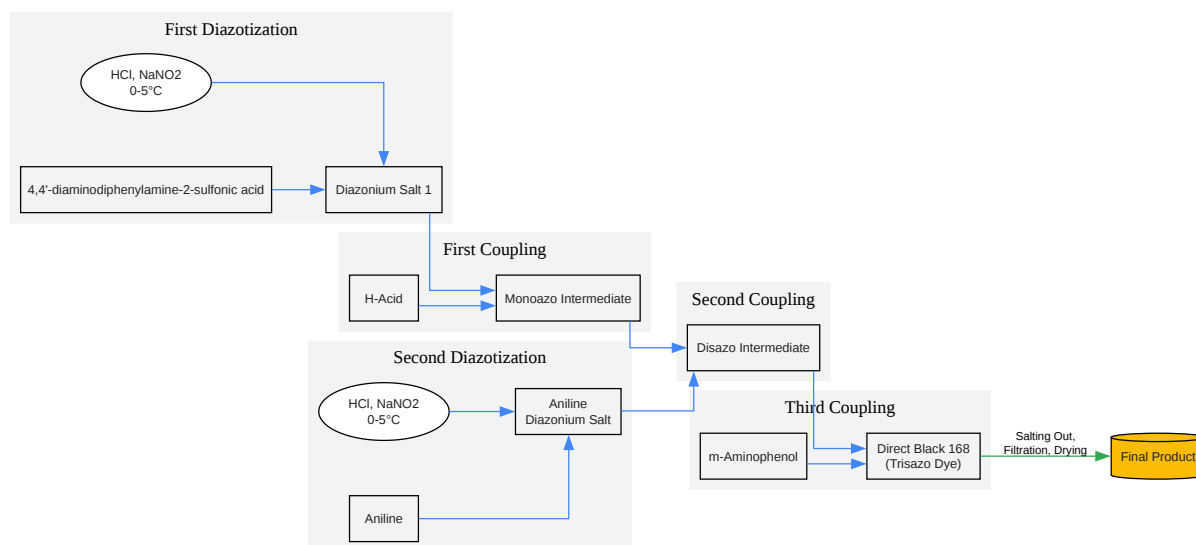
Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of **Direct Black 168** based on the weight of the fabric (e.g., 1% on weight of fabric).
 - Prepare a stock solution by pasting the dye with a small amount of cold water and then dissolving it in boiling deionized water.
 - Fill a beaker with the required volume of water to achieve a specific liquor-to-goods ratio (e.g., 20:1).
 - Add the dissolved dye solution to the beaker.
 - Add a calculated amount of electrolyte, such as sodium chloride (e.g., 10 g/L), to the dyebath.
- Dyeing Process:
 - Introduce the pre-wetted cotton fabric into the dyebath at room temperature.

- Raise the temperature of the dyebath to 90-95°C over 30 minutes.
- Maintain this temperature for 60-90 minutes, ensuring the fabric is fully immersed and agitated periodically.
- Rinsing and Aftertreatment:
 - After the dyeing period, allow the dyebath to cool slightly.
 - Remove the fabric and rinse it thoroughly with cold water to remove unfixed dye.
 - Perform a soaping treatment by washing the fabric in a hot solution (e.g., 80°C) containing a non-ionic detergent (e.g., 2 g/L) for 15-20 minutes to improve wash fastness.
 - Rinse the fabric again with hot and then cold water.
 - Squeeze out excess water and allow the fabric to air dry.

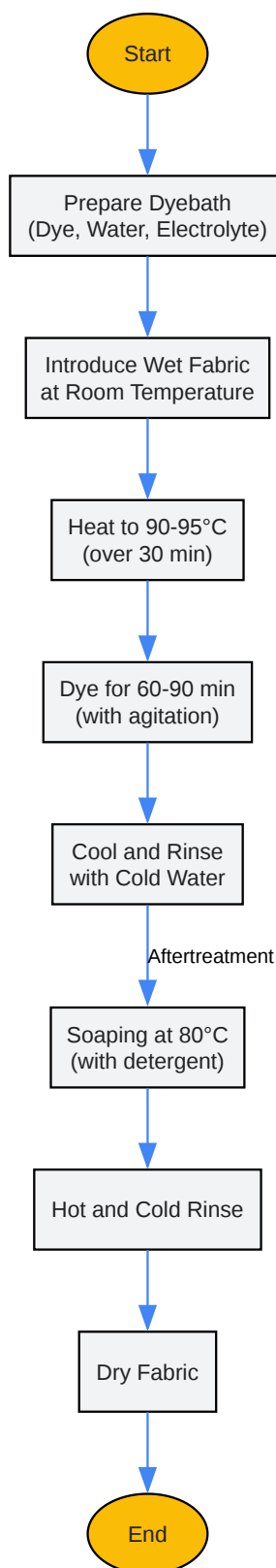
Process and Workflow Visualizations

The following diagrams illustrate the key processes related to **Direct Black 168**.



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Caption: Synthesis workflow for **Direct Black 168**.



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Caption: Experimental workflow for dyeing cotton with **Direct Black 168**.

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